Comparative Guide: Structural Elucidation of trans-4-Azidotetrahydropyran-3-ol Adducts

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Compound of Interest	
Compound Name:	*trans-4-Azidotetrahydropyran-3-ol*
CAS No.:	*477585-32-3*
Cat. No.:	*B2463580*

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Executive Summary

The tetrahydropyran (THP) ring is a privileged scaffold in drug discovery, often serving as a bioisostere for ribose in nucleoside analogs or as a core pharmacophore. The introduction of azido and hydroxyl functionalities at the C3 and C4 positions creates a versatile intermediate for "Click" chemistry (CuAAC) and glycosylation.

However, confirming the trans-stereochemistry of 4-azidotetrahydropyran-3-ol is notoriously difficult due to the conformational flexibility of the THP ring (chair-chair interconversion). A standard 1H NMR spectrum can be deceptive if the ring adopts a diequatorial conformation, mimicking the coupling constants of a cis-isomer.

This guide provides an objective, technical comparison of structural elucidation methods. It establishes a self-validating protocol that prioritizes NMR

-coupling analysis (grounded in the Karplus relationship) and validates it against the mechanistic certainty of the Fürst-Plattner rule.

Mechanistic Grounding: The Fürst-Plattner Rule[1]

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To interpret the data correctly, one must understand the causality of the synthesis. The formation of **trans-4-azidotetrahydropyran-3-ol** typically proceeds via the nucleophilic ring-opening of 3,4-epoxytetrahydropyran.

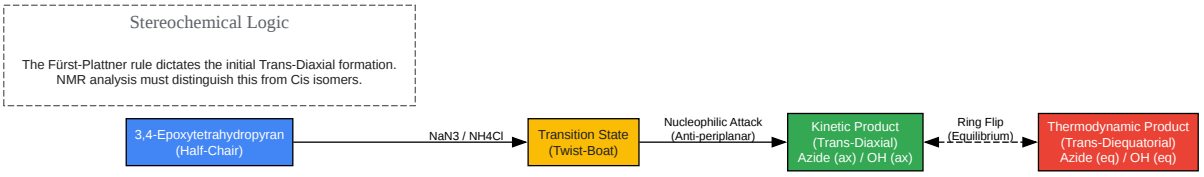
According to the Fürst-Plattner Rule (Trans-Diaxial Effect), nucleophiles attack cyclohexyl/pyranyl epoxides in a manner that yields the trans-diaxial product directly from the half-chair transition state.

- Kinetic Product: The incoming azide (

) and the resulting hydroxyl (

) end up in a trans-diaxial relationship.
- Thermodynamic Equilibrium: Post-reaction, the ring may flip to a trans-diequatorial conformation to relieve 1,3-diaxial steric strain, depending on the solvent and substituents.

Diagram 1: Mechanistic Pathway & Stereochemical Outcome



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Caption: The reaction trajectory dictates a trans-diaxial opening. Subsequent ring-flipping can obscure NMR data, necessitating the protocols below.

Comparative Analysis of Structural Determination Methods

The following table compares the primary methods for confirming the trans-configuration.

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Feature	Method A: 1H NMR (-Coupling)	Method B: NOESY/ROESY	Method C: X-Ray Crystallography	Method D: Mosher's Ester Analysis
Primary Utility	Relative Stereochemistry (Trans vs. Cis)	Conformation (Axial vs. Equatorial)	Absolute Structure (Definitive)	Absolute Configuration (R vs. S)
Key Metric	Vicinal Coupling ( )	Through-space correlation	Electron density map	(S-R) Chemical Shifts
Reliability	High (if ring is rigid)	Medium (requires careful mixing time)	Gold Standard	High (labor intensive)
Throughput	High (10 mins)	Medium (1-4 hours)	Low (Days/Weeks)	Low (Requires derivatization)
Limitation	Ambiguous if ring flips to diequatorial (Hz)	NOE signals can be weak for anti-periplanar protons	Requires solid crystal	Requires secondary alcohol derivatization

Deep Dive: The Self-Validating NMR Protocol

This is the core workflow for the application scientist. You cannot rely on chemical shift alone; you must calculate the vicinal coupling constant (

) between the proton at C3 (

, carbinol) and C4 (

, azido-methine).

The Karplus Logic

The magnitude of

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depends on the dihedral angle (

) between the protons.[1]

- Trans-Diaxial (

  ): Large

  value (8 – 11 Hz).

- Trans-Diequatorial (

  ): Small

  value (2 – 5 Hz).

- Cis-Axial/Equatorial (

  ): Small

  value (2 – 5 Hz).

The Trap: If your product shows a small coupling constant (e.g., 4 Hz), it could be the cis-isomer (wrong reaction) OR the trans-isomer in a diequatorial conformation.

Experimental Workflow

Step 1: Sample Preparation

- Solvent: Use DMSO-d6 instead of CDCl3 initially.
  - Reasoning: DMSO is more viscous and polar, often slowing the rate of hydroxyl proton exchange and potentially locking the conformation via hydrogen bonding. It also allows observation of the

    coupling, providing an extra handle for structural verification.

- Concentration: 5-10 mg in 0.6 mL.

Step 2: Acquisition

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- Run a standard 1H NMR (minimum 400 MHz, preferably 600 MHz).
- Run a 1D NOE or 2D NOESY if

  Hz.

Step 3: Data Interpretation (The Decision Tree)

Diagram 2: NMR Structural Assignment Decision Tree

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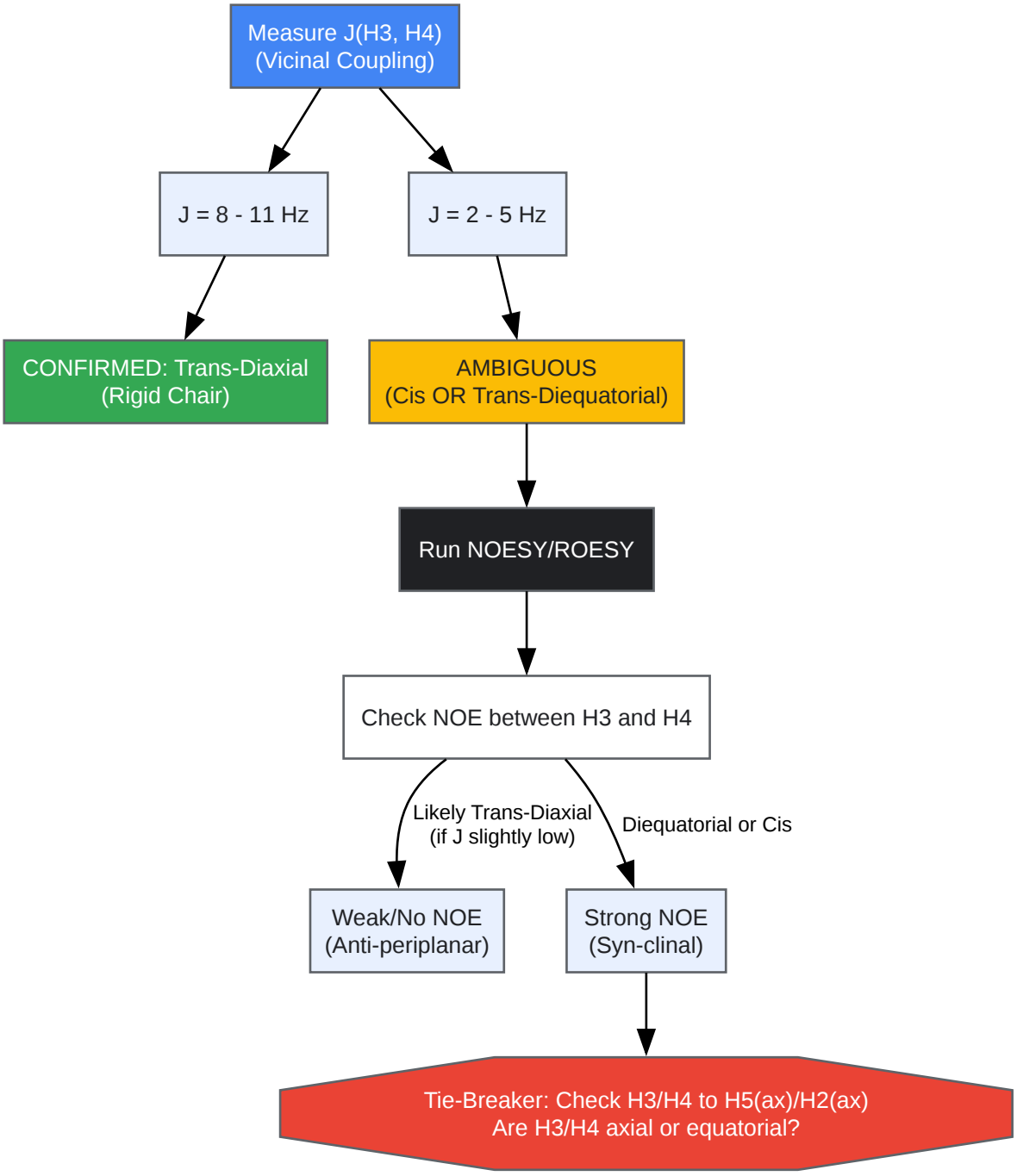

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Caption: Logic flow to distinguish stereoisomers. Large J is definitive; small J requires spatial (NOE) verification.

Protocol for Distinguishing "Small J" Cases

If

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Hz, you must determine if H3 and H4 are equatorial (Trans) or if one is axial and one equatorial (Cis).

- Analyze H3/H4 to Ring Protons:
  - If Trans-Diequatorial: H3 and H4 are equatorial. They will show weak coupling to their geminal neighbors' axial protons.
  - If Cis: One proton is axial. It will show a large anti-diaxial coupling to a neighboring axial methylene proton (e.g., H4(ax) coupled to H5(ax) with

    Hz).
- Acetylation Test (Chemical Validation):
  - Acetylate the alcohol (

).
  - Result: The "Chemical Shift Anisotropy" often locks the ring or shifts the H3 signal significantly. If the

    value changes drastically, the ring was flexible. If

    remains large (

    Hz), it is trans-diaxial.

Experimental Protocols

A. Synthesis of **trans-4-Azidotetrahydropyran-3-ol**

Context: Regioselective ring opening of 3,4-epoxytetrahydropyran.

- Reagents: 3,4-epoxytetrahydropyran (1.0 eq), Sodium Azide (

  , 3.0 eq), Ammonium Chloride (

  , 3.0 eq).
- Solvent: Methanol/Water (8:1).

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- Procedure:
  - Dissolve epoxide in MeOH/H2O.
  - Add

    and

    .[2]
  - Reflux at 65°C for 12–18 hours.
  - Note: The pH is buffered to prevent polymerization but allow activation of the epoxide.
- Workup: Concentrate MeOH, extract with EtOAc, wash with brine.
- Purification: Silica gel chromatography. The trans isomer is typically the major product (>90%) due to the Fürst-Plattner rule.

B. Mosher's Ester Derivatization (For Absolute Configuration)

If enantiopurity is required (e.g., separating enantiomers via chiral HPLC and assigning them):

- Take 2 mg of the trans-azido alcohol.
- React with (R)-(-)-MTPA-Cl and (S)-(+)-MTPA-Cl in parallel tubes (Pyridine, DMAP).
- Analyze 1H NMR.[1][2][3][4]
- Calculate

  .
- Map the positive/negative values to the structure model to confirm the absolute stereochemistry of the C3 center.

References

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- Fringuelli, F. et al. (1999).[5] Ring Opening of Epoxides with Sodium Azide in Water.[2][5][6] A Regioselective pH-Controlled Reaction.[2][5] Journal of Organic Chemistry.
- Karplus, M. (1963). Vicinal Proton Coupling in Nuclear Magnetic Resonance. Journal of the American Chemical Society.
- Hoye, T. R. et al. (2007). Mosher's Method for the Determination of Absolute Configuration. Nature Protocols.
- Kirsch, P. (2008). Modern Fluoroorganic Chemistry: Synthesis, Reactivity, Applications.
- Clayden, J., Greeves, N., & Warren, S. (2012). Organic Chemistry (2nd Ed).

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. polymer.chem.cmu.edu [polymer.chem.cmu.edu]
- 3. reddit.com [reddit.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. Ring Opening of Epoxides with Sodium Azide in Water. A Regioselective pH-Controlled Reaction [organic-chemistry.org]
- 6. researchgate.net [researchgate.net]
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